

N-(Mercaptomethyl)acetamide molecular weight and formula

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Compound of Interest

Compound Name: N-(Mercaptomethyl)acetamide

Cat. No.: B15246215

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An In-depth Technical Guide on N-(Mercaptomethyl)acetamide

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is paramount. This guide provides core technical data on **N-(Mercaptomethyl)acetamide**, a molecule of interest in various research contexts.

Core Molecular Data

A summary of the key quantitative data for **N-(Mercaptomethyl)acetamide** is presented below, offering a clear and concise overview of its fundamental chemical properties.

Property	Value	Source
Molecular Formula	C3H7NOS	[1]
Molecular Weight	105.16 g/mol	[1]
IUPAC Name	N-(sulfanylmethyl)acetamide	[1]
Canonical SMILES	CC(=O)NCS	[1]
InChI Key	ZVUYJKVAXOZYGB-UHFFFAOYSA-N	[1]

Experimental Protocols

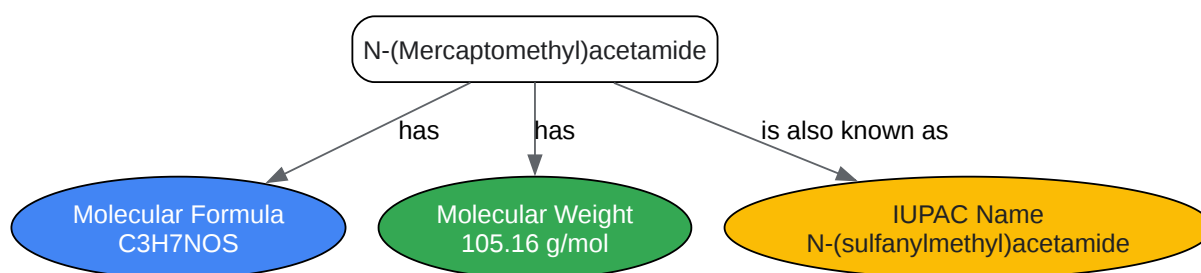
Detailed experimental methodologies for the determination of the molecular weight and formula of **N-(Mercaptomethyl)acetamide** typically involve a combination of mass spectrometry and elemental analysis.

Mass Spectrometry: High-resolution mass spectrometry (HRMS) is employed to determine the accurate mass of the molecule. The compound is introduced into the mass spectrometer, ionized, and the mass-to-charge ratio of the resulting ions is measured. This provides a highly precise molecular weight, which can be used to deduce the elemental composition.

Elemental Analysis: Combustion analysis is a common method for determining the empirical formula of an organic compound. A sample of **N-(Mercaptomethyl)acetamide** is burned in an excess of oxygen, and the resulting combustion products (carbon dioxide, water, nitrogen oxides, and sulfur dioxide) are collected and weighed. The masses of these products are then used to calculate the percentage composition of each element in the original compound, which in turn is used to determine the empirical formula. The molecular formula is then determined by comparing the empirical formula weight with the molecular weight obtained from mass spectrometry.

Logical Relationship of Compound Identification

The following diagram illustrates the logical workflow for identifying and characterizing **N-(Mercaptomethyl)acetamide** based on its fundamental properties.



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Caption: Logical relationship of **N-(Mercaptomethyl)acetamide**'s core identifiers.

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References

- 1. Buy N-(Mercaptomethyl)acetamide [smolecule.com]
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